Introduction: The Strategic Importance of Azido-SS-PEG2-acid

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Compound of Interest

Compound Name:	*Azido-SS-PEG2-acid*
Cat. No.:	*B605891*

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Azido-SS-PEG2-acid is a powerful chemical tool designed with molecular precision. Its structure incorporates four key elements:

- An Azide Group (-N_3): This functional group serves as a handle for bioorthogonal "click chemistry," enabling highly efficient and specific ligation to molecules containing alkyne or cyclooctyne moieties under mild, aqueous conditions.[1][2]
- A Disulfide Bond (-S-S-): This linkage is the cornerstone of the linker's "cleavable" nature. While stable in the oxidative environment of the bloodstream, it is readily cleaved in the reducing intracellular environment, where concentrations of glutathione (GSH) are high.[3][4] This feature is paramount for the targeted release of therapeutic payloads inside cells.[4][5]
- A Di-ethylene Glycol Spacer (-PEG2-): The short PEG chain enhances aqueous solubility and provides a flexible spacer arm, mitigating potential steric hindrance between the conjugated molecules.[1][6]
- A Carboxylic Acid (-COOH): This terminal group allows for conventional conjugation to primary amines through the formation of a stable amide bond, typically facilitated by carbodiimide activators like EDC.[2][7]

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This combination of features makes **Azido-SS-PEG2-acid** an invaluable linker for constructing advanced therapeutics like Antibody-Drug Conjugates (ADCs), where precise control over drug release is essential for maximizing efficacy and minimizing off-target toxicity.[5][8][9]

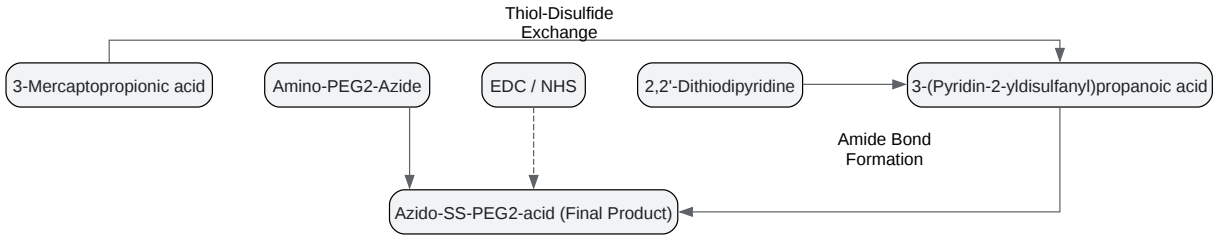
Part 1: Synthesis of **Azido-SS-PEG2-acid**: A Rational Approach

The synthesis of this trifunctional molecule requires a strategic, multi-step approach that builds the final structure while protecting reactive functional groups. The pathway detailed below is a logical and efficient route starting from commercially available precursors.

Causality Behind the Synthetic Strategy

The core of the synthesis involves the strategic formation of the disulfide bond through a thiol-disulfide exchange reaction. This type of reaction proceeds via an SN2 mechanism, where a nucleophilic thiolate anion attacks one of the sulfur atoms of an activated disulfide, displacing the other sulfur as a leaving group.[10][11] The subsequent steps involve standard organic transformations to install the azide and PEG functionalities.

Synthetic Scheme Visualization



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Caption: Synthetic pathway for **Azido-SS-PEG2-acid**.

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Quantitative Data for Synthesis

Reagent	Molar Mass (g/mol)	Molar Eq. (Step 1)	Molar Eq. (Step 2)
3-Mercaptopropionic acid	106.14	1.0	-
2,2'-Dithiodipyridine	220.32	1.1	-
Amino-PEG2-Azide	176.19	-	1.0
EDC hydrochloride	191.70	-	1.2
N-Hydroxysuccinimide (NHS)	115.09	-	1.2

Detailed Experimental Protocol: Synthesis

Step 1: Synthesis of 3-(Pyridin-2-yldisulfanyl)propanoic acid

- Setup: In a round-bottom flask under a nitrogen atmosphere, dissolve 3-mercaptopropionic acid (1.0 eq.) in methanol.
- Reaction: Add a solution of 2,2'-dithiodipyridine (1.1 eq.) in methanol dropwise to the flask at room temperature.
- Monitoring: Stir the reaction for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting thiol is fully consumed. The reaction is typically accompanied by the formation of the yellow pyridine-2-thione byproduct.
- Workup: Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude residue is carried forward to the next step without further purification, as the primary byproduct will be removed later.

Causality:The thiol-disulfide exchange is driven by the formation of the stable pyridine-2-thione tautomer. Using a slight excess of 2,2'-dithiodipyridine ensures the complete consumption of the starting thiol.

Step 2: Synthesis of **Azido-SS-PEG2-acid**

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- Activation: Dissolve the crude 3-(pyridin-2-yldisulfanyl)propanoic acid from Step 1 in anhydrous Dichloromethane (DCM). Cool the solution to 0°C in an ice bath.
- Reagents: Add N-Hydroxysuccinimide (NHS, 1.2 eq.) followed by 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.2 eq.). Stir the mixture at 0°C for 30 minutes to pre-activate the carboxylic acid, forming an NHS-ester intermediate.
- Coupling: Add Amino-PEG2-Azide (1.0 eq.) dissolved in a minimal amount of anhydrous DCM to the reaction mixture.
- Reaction: Allow the reaction to warm to room temperature and stir overnight (12-16 hours).
- Monitoring: Monitor the formation of the product via Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Dilute the reaction mixture with DCM. Wash the organic layer sequentially with 5% citric acid solution, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product as an oil.

Causality:EDC/NHS coupling is a standard and highly efficient method for forming amide bonds. Pre-activation of the carboxylic acid into a more reactive NHS-ester minimizes side reactions and ensures a clean coupling with the primary amine of the PEG spacer.

Part 2: Purification and Characterization

The purification of PEGylated compounds is often non-trivial due to their high polarity and tendency to exist as oils or waxy solids.[12] A robust chromatographic method is essential to achieve the high purity (>95%) required for downstream applications.

Purification Strategy: Flash Column Chromatography

Flash column chromatography using silica gel is the method of choice for separating the target molecule from unreacted starting materials and coupling reagents. The polarity of the eluent is gradually increased to first elute non-polar impurities, followed by the product, and finally the highly polar byproducts. Alternative methods using polystyrene-divinylbenzene beads can also be effective for PEG derivatives.[13]

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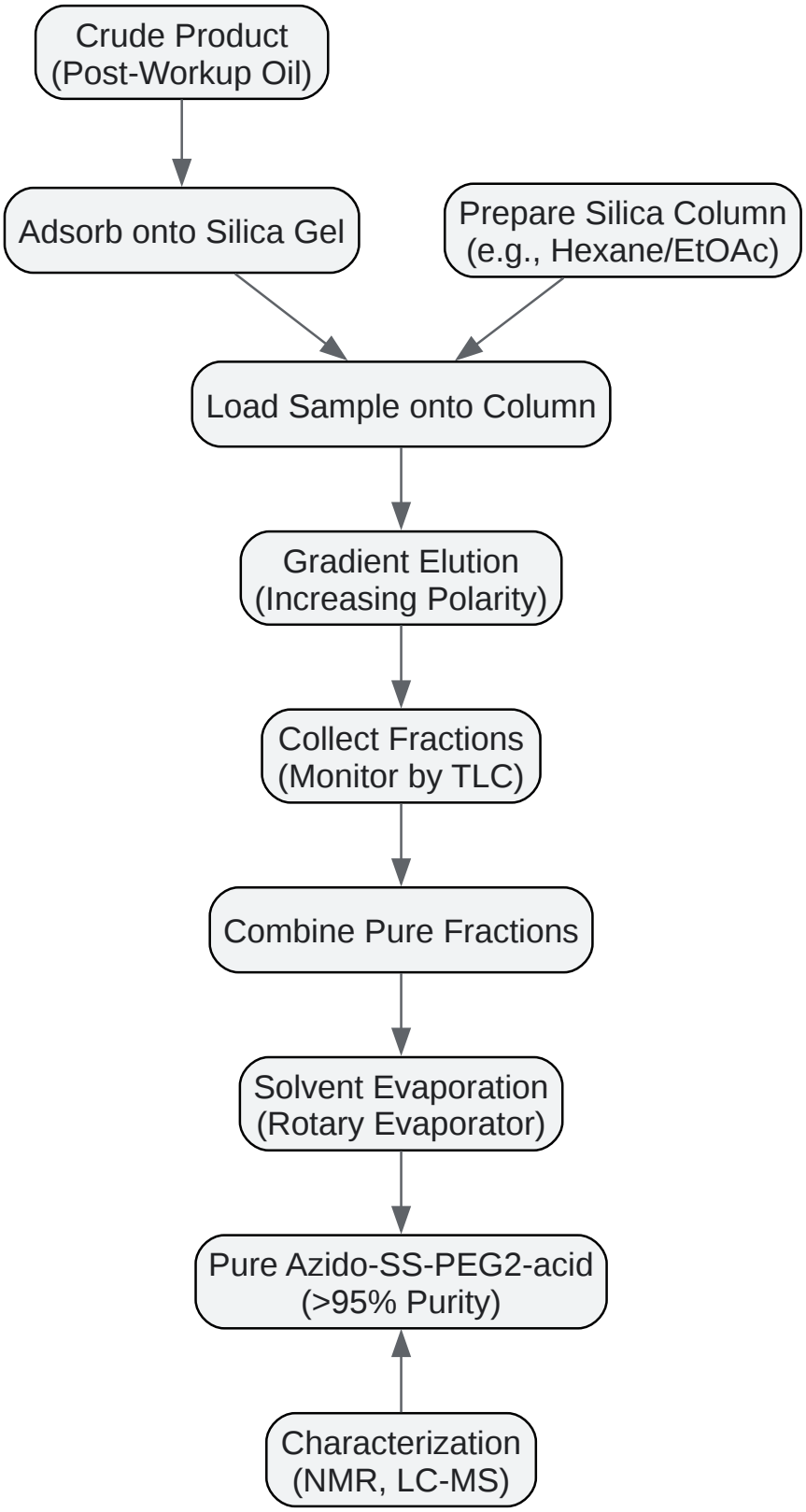
Purification Workflow Visualization



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Caption: Workflow for the purification of **Azido-SS-PEG2-acid**.

Detailed Experimental Protocol: Purification

- Preparation: Dissolve the crude oil in a minimal amount of DCM and add a small amount of silica gel. Evaporate the solvent to yield a dry, free-flowing powder ("dry loading").
- Column Packing: Pack a glass column with silica gel slurried in a non-polar solvent system (e.g., 90:10 Hexane:Ethyl Acetate).
- Loading: Carefully add the dry-loaded sample to the top of the packed column.
- Elution: Begin elution with the initial non-polar solvent system, gradually increasing the polarity by increasing the percentage of ethyl acetate, followed by the addition of methanol if necessary (e.g., gradient from 100% Ethyl Acetate to 95:5 Ethyl Acetate:Methanol).
- Fraction Collection: Collect fractions and analyze them by TLC, staining with potassium permanganate to visualize the PEG-containing spots.
- Isolation: Combine the fractions containing the pure product, as determined by TLC. Remove the solvent under reduced pressure to yield the final product, typically as a clear, viscous oil.

Characterization

The identity and purity of the final product must be confirmed through rigorous analytical methods.

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Technique	Purpose	Expected Result
^{1}H NMR	Structural confirmation	Peaks corresponding to the protons on the propionic acid backbone, the PEG spacer, and the carbons adjacent to the azide and disulfide functionalities.
LC-MS	Purity assessment and mass confirmation	A single major peak in the chromatogram with a mass corresponding to the expected molecular weight of Azido-SS-PEG2-acid ($C_9H_{17}N_3O_4S_2$: 295.38 g/mol).
HPLC	Quantitative purity analysis	Purity should be ≥95% as determined by peak area integration.

Conclusion

The synthesis and purification of **Azido-SS-PEG2-acid** is a well-defined process that yields a highly valuable reagent for advanced biomedical research. The strategic combination of a cleavable disulfide bond with orthogonal azide and carboxylic acid handles provides immense flexibility for the construction of sophisticated bioconjugates. By understanding the chemical principles behind each step and adhering to rigorous purification and characterization protocols, researchers can confidently produce high-quality material essential for the development of next-generation targeted therapies.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of Azido-SS-PEG2-acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605891/docs#introduction-the-strategic-importance-of-azido-ss-peg2-acid]

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